

2,6-Dibromo-4-(trifluoromethoxy)aniline safety and handling

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Compound of Interest

Compound Name: 2,6-Dibromo-4-(trifluoromethoxy)aniline

Cat. No.: B042295

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An In-depth Technical Guide on the Safety and Handling of 2,6-Dibromo-4-(trifluoromethoxy)aniline

This document provides a comprehensive overview of the safety and handling protocols for **2,6-Dibromo-4-(trifluoromethoxy)aniline**, a specialized chemical compound used in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis who may handle this substance.

Chemical Identification

This section provides key identifiers for **2,6-Dibromo-4-(trifluoromethoxy)aniline**.

Identifier	Value
IUPAC Name	2,6-dibromo-4-(trifluoromethoxy)aniline[3][4]
CAS Number	88149-49-9[1][3][4][5][6]
Molecular Formula	C ₇ H ₄ Br ₂ F ₃ NO[1][2][4][5]
Molecular Weight	334.92 g/mol [1][2][4][5]
Synonyms	2,6-dibromo-4-(trifluoromethoxy)benzenamine, 2-Amino-1,3-dibromo-5-(trifluoromethoxy)benzene, Riluzole Impurity 1[1][4][5][7]
MDL Number	MFCD00153113[1][2][3]

Hazard Identification and Classification

2,6-Dibromo-4-(trifluoromethoxy)aniline is classified as a hazardous substance. The signal word for this chemical is "Warning".[3][5] Adherence to safety guidelines is critical to prevent exposure and adverse health effects.

GHS Classification	Hazard Code	Hazard Statement
Skin Irritation	H315	Causes skin irritation[4][5]
Eye Irritation	H319	Causes serious eye irritation[4][5]
Specific target organ toxicity – single exposure	H335	May cause respiratory irritation[4][5]

GHS Pictogram:

-  alt text
(GHS07)[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Appearance	White to off-white or light pink crystalline powder[1][2][6]
Melting Point	70-74 °C[1][2][6][8]
Boiling Point	70-72 °C[3] or 65 °C @ 0.1 mm Hg[3][6]
Flash Point	107.3 °C[6]
Density	2.036 ± 0.06 g/cm ³ (Predicted)[6]
Solubility	Slightly soluble in DMSO and Methanol[6]
Vapor Pressure	0.0179 mmHg at 25°C[6]

Safe Handling and Storage

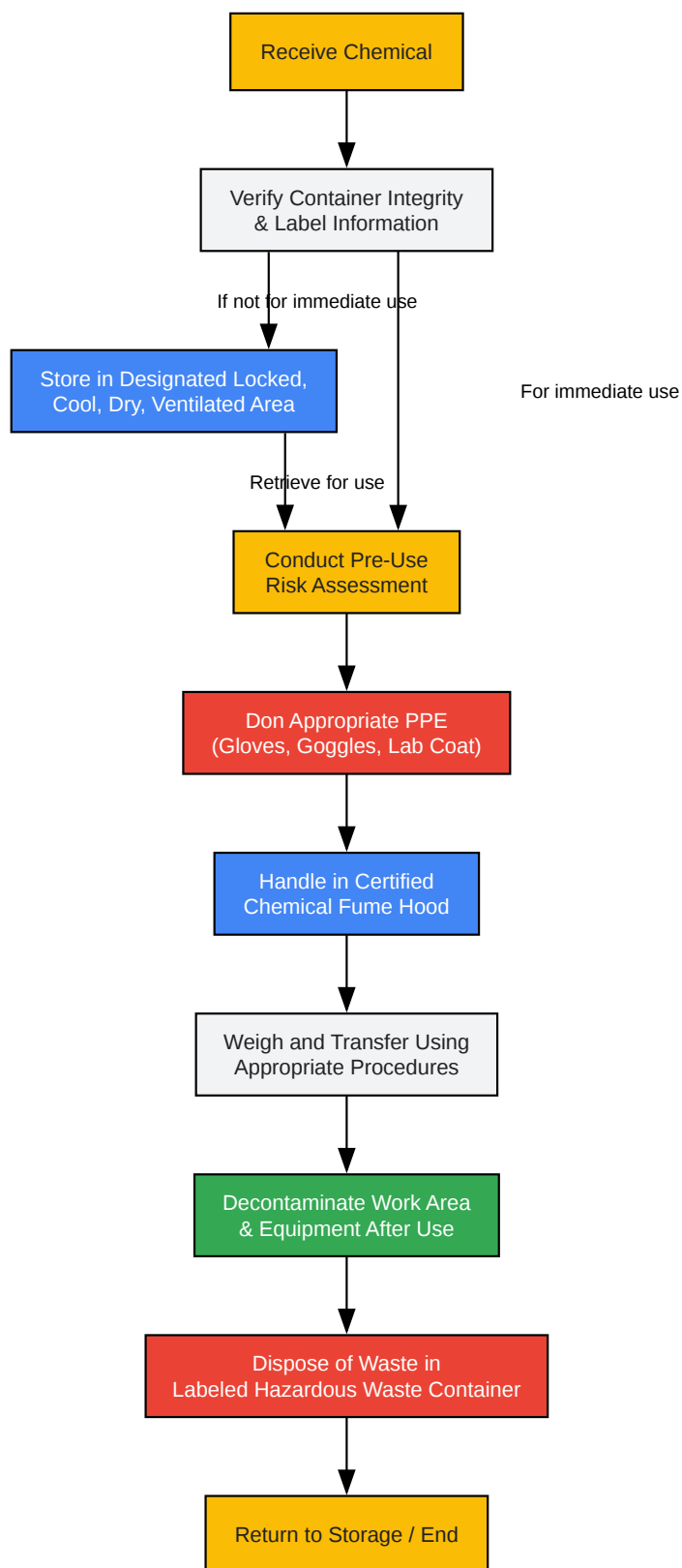
Proper handling and storage are crucial to minimize risk.

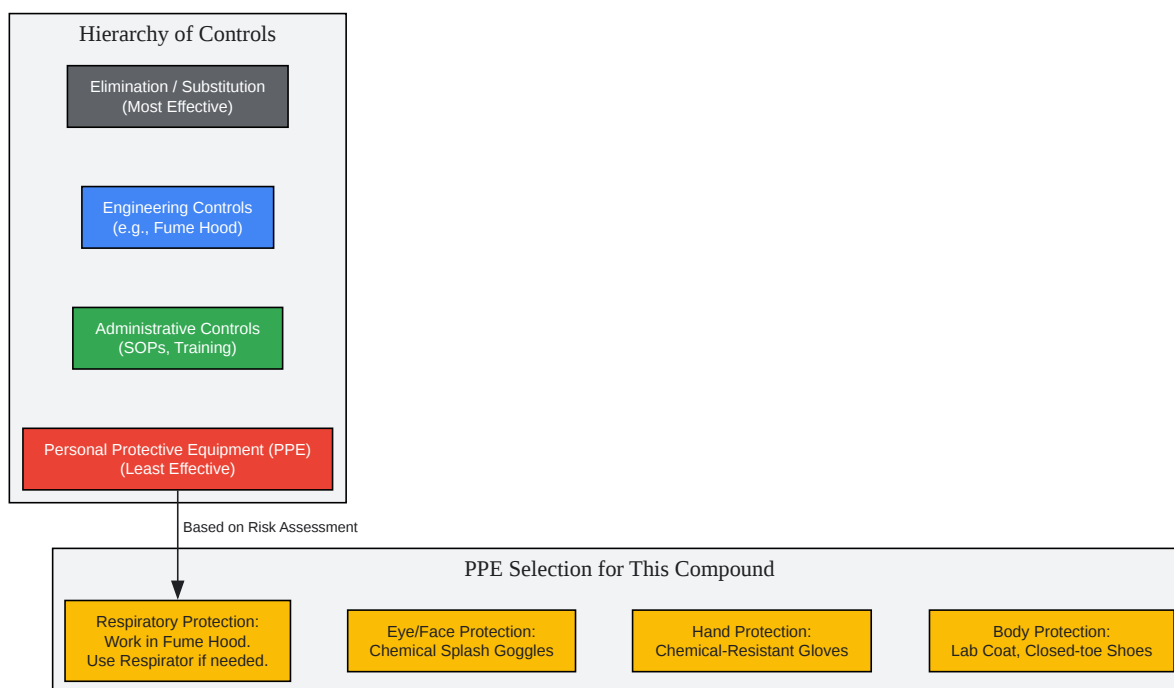
Handling:

- Always handle in a well-ventilated area, preferably within a certified chemical fume hood.[5][9]
- Avoid the formation of dust and aerosols.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Wear appropriate Personal Protective Equipment (PPE) as detailed in Section 5.[5]
- Use non-sparking tools and take precautionary measures against static discharge.[5]
- Wash hands and any exposed skin thoroughly after handling.[5][10]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[9][10]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)
- The designated storage area should be a locked facility.[\[5\]](#)[\[8\]](#)
- Store away from incompatible materials and foodstuff containers.[\[5\]](#)





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